

# A Technical Guide to Biotin-PEG12-Acid: Suppliers, Purity, and Experimental Applications

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## Compound of Interest

Compound Name: **Biotin-PEG12-Acid**

Cat. No.: **B606123**

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For researchers, scientists, and professionals in drug development, the use of precise and well-characterized reagents is paramount. **Biotin-PEG12-Acid** stands out as a versatile biotinylation reagent, featuring a long polyethylene glycol (PEG) spacer that enhances solubility and minimizes steric hindrance. This guide provides an in-depth overview of available suppliers, purity specifications, and detailed experimental protocols for its application in labeling and purification of biomolecules.

## Supplier and Purity Overview

A variety of suppliers offer **Biotin-PEG12-Acid**, with purity levels being a critical factor for experimental success. The data presented below has been compiled from publicly available information from various suppliers. It is important to note that for GMP-grade inquiries, direct contact with the supplier is recommended.

| Supplier        | Catalog Number (Example ) | Purity        | Molecular Formula  | Molecular Weight (Da) | Physical Appearance                         | Solubility    |
|-----------------|---------------------------|---------------|--|-----------------------|---|---------------|
| BPS Bioscience  | 27430                     | ≥96%          | C <sub>37</sub> H <sub>69</sub> N <sub>3</sub> O <sub>16</sub> S | 844                   | White to off-white solid, may appear sticky | Water, DMSO   |
| BroadPharm      | BP-21620                  | ≥95%          | C <sub>37</sub> H <sub>69</sub> N <sub>3</sub> O <sub>16</sub> S | 844                   | Not specified                               | Not specified |
| Precise PEG     | AG-2534                   | > 96%         | C <sub>37</sub> H <sub>69</sub> N <sub>3</sub> O <sub>16</sub> S | 844.02                | Not specified                               | Not specified |
| Biosynth        | WPC42314                  | Not specified | C <sub>37</sub> H <sub>69</sub> N <sub>3</sub> O <sub>16</sub> S | 844.02                | Not specified                               | Not specified |
| Glyco MindSynth | Not specified             | 95-98%        | Not specified  | Not specified         | Not specified                               | Not specified |
| PurePEG         | Not specified             | Not specified | C <sub>37</sub> H <sub>69</sub> N <sub>3</sub> O <sub>16</sub> S | 844.02                | Not specified                               | Not specified |
| AxisPharm       | Not specified             | ≥95%          | Not specified  | Not specified         | Not specified                               | Not specified |

## Core Concepts and Applications

**Biotin-PEG12-Acid** is a heterobifunctional linker.[\[1\]](#)[\[2\]](#) It possesses a biotin moiety for strong and specific binding to avidin or streptavidin, and a terminal carboxylic acid group. This carboxylic acid can be activated to react with primary amines on proteins, peptides, or other molecules, forming a stable amide bond. The PEG12 spacer arm, a chain of 12 ethylene glycol units, imparts hydrophilicity to the molecule, which can help to prevent aggregation of the biotinylated protein and improve its solubility.[\[2\]](#)[\[3\]](#)

Key applications include:

- **Biotinylation of Proteins and Antibodies:** Covalently attaching biotin to proteins for subsequent detection, purification, or immobilization.
- **Drug Delivery:** The PEG linker can improve the pharmacokinetic properties of a drug conjugate.
- **Immunoassays:** Used in techniques like ELISA and Western blotting for signal amplification.
- **Affinity Chromatography:** Immobilizing biotinylated molecules onto avidin/streptavidin-coated supports for pull-down assays.<sup>[4]</sup>

## Experimental Protocols

### Protein Biotinylation using Biotin-PEG12-Acid with EDC/NHS Chemistry

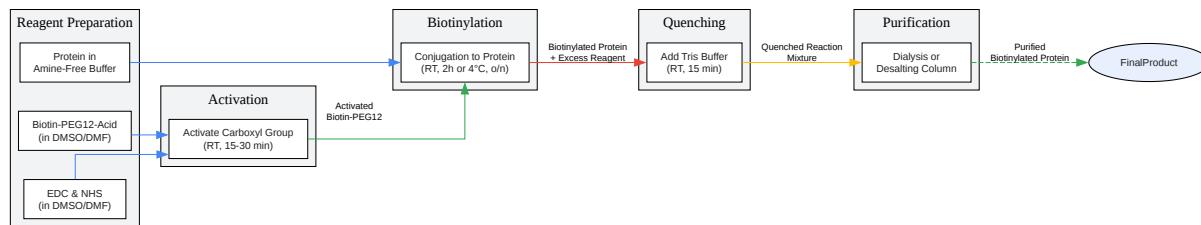
This protocol describes the conjugation of **Biotin-PEG12-Acid** to a protein containing primary amines (e.g., lysine residues) using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) chemistry.

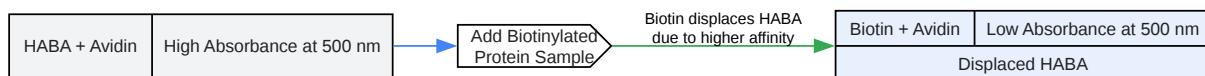
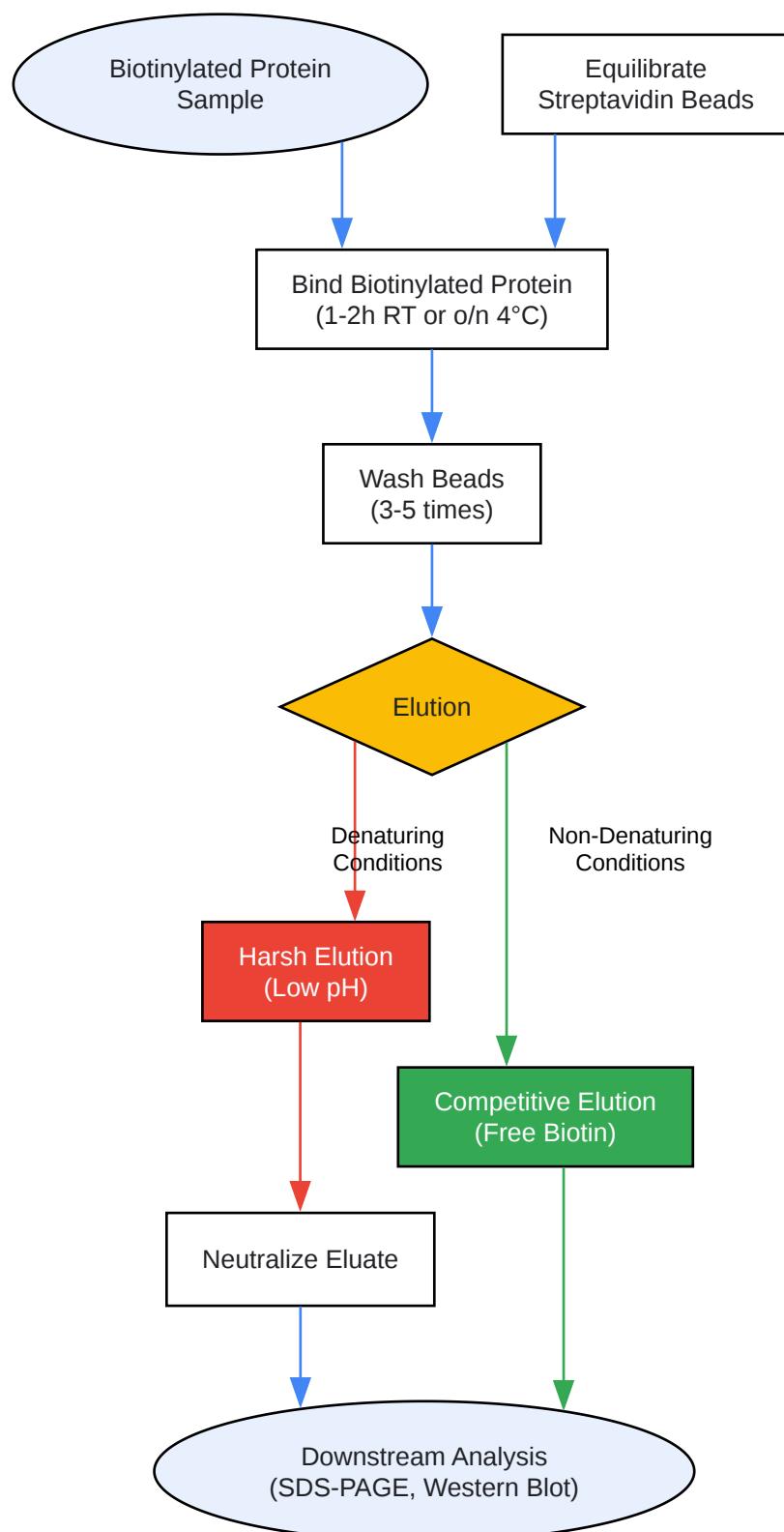
#### Materials:

- Protein to be biotinylated (in an amine-free buffer, e.g., PBS, pH 7.2-7.5)
- **Biotin-PEG12-Acid**
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide)
- Reaction Buffer: Phosphate-Buffered Saline (PBS), pH 7.2
- Quenching Buffer: 1 M Tris-HCl, pH 7.5
- Desalting column or dialysis cassette for purification

#### Procedure:

- Reagent Preparation:
  - Dissolve the protein to be labeled in the Reaction Buffer to a final concentration of 1-10 mg/mL.
  - Immediately before use, prepare a 10 mM stock solution of **Biotin-PEG12-Acid** in DMSO or DMF.
  - Immediately before use, prepare 100 mM stock solutions of EDC and NHS in anhydrous DMSO or DMF.
- Activation of **Biotin-PEG12-Acid**:
  - In a microcentrifuge tube, combine a 20-fold molar excess of **Biotin-PEG12-Acid** with a 50-fold molar excess of both EDC and NHS relative to the amount of protein.
  - Incubate the mixture for 15-30 minutes at room temperature to activate the carboxylic acid group of the **Biotin-PEG12-Acid**.
- Biotinylation Reaction:
  - Add the activated **Biotin-PEG12-Acid** mixture to the protein solution.
  - Incubate the reaction for 2 hours at room temperature or overnight at 4°C with gentle mixing.
- Quenching the Reaction:
  - Add the Quenching Buffer to a final concentration of 50-100 mM to quench any unreacted NHS-activated biotin.
  - Incubate for 15 minutes at room temperature.
- Purification:
  - Remove excess, unreacted biotinylation reagent and byproducts by dialysis against PBS or by using a desalting column.





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## References

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